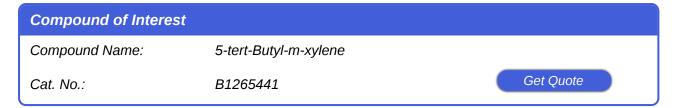


# 5-tert-Butyl-m-xylene: A Comprehensive Technical Guide to Safety and Handling

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical safety and handling information for **5-tert-Butyl-m-xylene** (CAS No. 98-19-1), a substituted aromatic hydrocarbon. The information presented herein is intended to support laboratory safety protocols and risk assessments for professionals in research, discovery, and drug development.

# **Chemical and Physical Properties**

**5-tert-Butyl-m-xylene** is a colorless to light yellow liquid with an aromatic odor.[1][2] A summary of its key physical and chemical properties is provided in the table below.



Property	Value	Reference(s)	
Molecular Formula	C12H18	[2]	
Molecular Weight	162.27 g/mol		
Appearance	Colorless to light yellow liquid	[2][3]	
Odor	Aromatic	[1][2]	
Melting Point	-18 °C to -22 °C (-0.4 °F to -8 °F)	[1][4][5]	
Boiling Point	206 °C to 209 °C (402.8 °F to 408 °F) at 760 mmHg	[1][4][5]	
Flash Point	68 °C to 84 °C (154.4 °F to 183.2 °F) (closed cup)	[5]	
Density	0.86 g/cm³ at 20 °C	[4][5]	
Vapor Pressure	0.4 hPa at 20 °C	[4][5]	
Autoignition Temperature	560 °C (1040 °F)	[5]	
Water Solubility	Insoluble		

## **Hazard Identification and Classification**

**5-tert-Butyl-m-xylene** is classified as a hazardous chemical.[1] The primary hazards are its combustibility and its potential to cause irritation to the skin, eyes, and respiratory tract.[1][6]

**GHS Classification:** 



Hazard Class	Category	Hazard Statement	
Flammable Liquids	Category 4	H227: Combustible liquid	
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation	
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	Category 3	H335: May cause respiratory irritation	

Signal Word: Warning[1][2]

# **Toxicological Information**

The toxicological properties of **5-tert-Butyl-m-xylene** have not been fully investigated.[1] However, data from structurally similar compounds, such as m-xylene and tert-butylbenzene, can provide an indication of its potential toxicity.

Compound	Test	Route	Species	Value	Reference(s
m-Xylene	LD50	Oral	Rat	5 g/kg	[7]
m-Xylene	LD50	Dermal	Rabbit	12.18 g/kg	[7]
m-Xylene	LC50	Inhalation	Rat	27124 mg/m³ (4 h)	[7]
tert- Butylbenzene	LD50	Oral	Rat	3045 mg/kg	[8][9]

### **Experimental Protocols**

The following sections describe the methodologies for key experiments used to determine the safety profile of chemicals like **5-tert-Butyl-m-xylene**, based on OECD and EPA guidelines.



### **Acute Oral Toxicity (Based on OECD Guideline 401)**

This test provides information on health hazards likely to arise from a single oral exposure to a substance.[10]

- Principle: The test substance is administered in graduated doses to several groups of experimental animals (typically rodents), with one dose per group.[10]
- Procedure:
  - Healthy, young adult rodents are selected and acclimatized.
  - The test substance is administered by gavage.[10]
  - Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.
  - A full necropsy is performed on all animals at the end of the observation period.[10]
- Endpoint: The LD50 (median lethal dose) is calculated, which is the statistically derived single dose expected to cause death in 50% of the animals.[10]

### **Acute Dermal Toxicity (Based on OECD Guideline 402)**

This test assesses the potential adverse effects of short-term dermal exposure to a substance. [11]

- Principle: The test substance is applied to the clipped, intact skin of experimental animals (e.g., rats, rabbits) for a 24-hour period.[12]
- Procedure:
  - A defined area of the animal's fur is clipped.
  - The test substance is applied to the skin and covered with a porous gauze dressing.[13]
  - After 24 hours, the dressing and any residual test substance are removed.
  - Animals are observed for 14 days for signs of toxicity and skin reactions.



- A gross necropsy is performed on all animals.[12]
- Endpoint: The dermal LD50 is determined.

# Acute Inhalation Toxicity (Based on OECD Guideline 403)

This test evaluates the health hazards associated with a single, short-term inhalation exposure. [4]

- Principle: Animals (typically rats) are exposed to the test substance as a gas, vapor, or aerosol in a dynamic inhalation chamber for a defined period (usually 4 hours).[4][14]
- Procedure:
  - Animals are placed in exposure chambers.
  - The test atmosphere is generated and monitored for concentration and particle size distribution (if applicable).
  - Following the exposure period, animals are returned to their cages and observed for at least 14 days.[14]
  - Observations include mortality, clinical signs, and body weight changes.[14]
  - A full necropsy is performed.
- Endpoint: The LC50 (median lethal concentration) is determined.[4]

# Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

This test assesses the potential for a substance to cause localized skin irritation or corrosion.[2] [15]

• Principle: The test substance is applied to a small area of the skin of a single animal (typically an albino rabbit) under a semi-occlusive dressing for up to 4 hours.[5]



#### Procedure:

- A small patch of the animal's fur is clipped.
- 0.5 mL (for liquids) or 0.5 g (for solids) of the test substance is applied to the skin.[16]
- The treated area is covered with a gauze patch.
- After the exposure period, the patch is removed, and the skin is examined for erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours).
- If no corrosive effect is observed, the test may be confirmed in additional animals.
- Endpoint: The substance is classified based on the severity and reversibility of the skin reactions.[16]

# Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

This test evaluates the potential of a substance to cause irritation or corrosion to the eye.[3][17]

• Principle: A single dose of the test substance is applied to the conjunctival sac of one eye of an experimental animal (typically an albino rabbit), with the other eye serving as a control.[3] [18]

#### Procedure:

- The lower eyelid is gently pulled away from the eyeball, and the test substance is instilled into the conjunctival sac.[1]
- The eyelids are held together for a short period to prevent loss of the substance.[1]
- The eye is examined for lesions of the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application.[18]
- The use of topical anesthetics and systemic analgesics is recommended to minimize pain and distress.[1]



 Endpoint: The substance is classified based on the severity and reversibility of the ocular lesions.[18]

## **Handling and Storage**

Proper handling and storage procedures are essential to minimize the risks associated with **5-tert-Butyl-m-xylene**.

- Handling:
  - Work in a well-ventilated area, preferably under a chemical fume hood.
  - Avoid contact with skin, eyes, and clothing.[1]
  - Avoid inhalation of vapor or mist.[1]
  - Keep away from open flames, hot surfaces, and sources of ignition.
  - Take precautionary measures against static discharge.[1]
- Storage:
  - Store in a tightly closed container in a dry, cool, and well-ventilated place.
  - Keep away from heat, sparks, and flame.[2]
  - Incompatible materials include strong oxidizing agents and strong acids.[8]

## **Personal Protective Equipment (PPE)**

Appropriate PPE must be worn when handling 5-tert-Butyl-m-xylene.

- Eye/Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]
- Skin Protection: Wear protective gloves and clothing to prevent skin contact.[1]



Respiratory Protection: Under normal use conditions with adequate ventilation, no
respiratory protection is typically needed.[1] If exposure limits are exceeded or irritation is
experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[8]

# **Emergency Procedures**First-Aid Measures

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[1][2]
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. Get medical attention if symptoms occur.[1][2]
- Inhalation: Remove to fresh air. Get medical attention if symptoms occur.[2]
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Get medical attention if symptoms occur.[1][2]

### **Fire-Fighting Measures**

- Suitable Extinguishing Media: Use carbon dioxide (CO<sub>2</sub>), dry chemical, or foam.[1] Water mist may be used to cool closed containers.[1]
- Specific Hazards: Combustible material.[1] Containers may explode when heated.[1] Vapors
  may form explosive mixtures with air and travel to a source of ignition and flash back.[8]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[1]

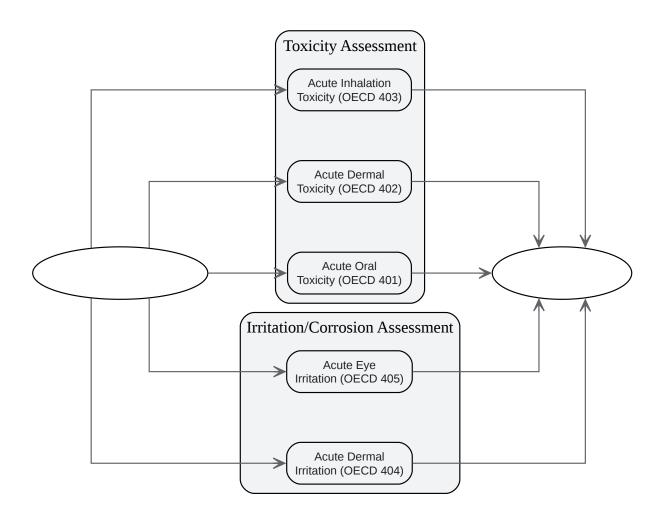
#### **Accidental Release Measures**

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment.
   Remove all sources of ignition. Take precautionary measures against static discharges.[1]
- Environmental Precautions: Should not be released into the environment.[1]
- Containment and Cleanup: Sweep up and shovel into suitable containers for disposal.[1]



### **Visualized Workflows**

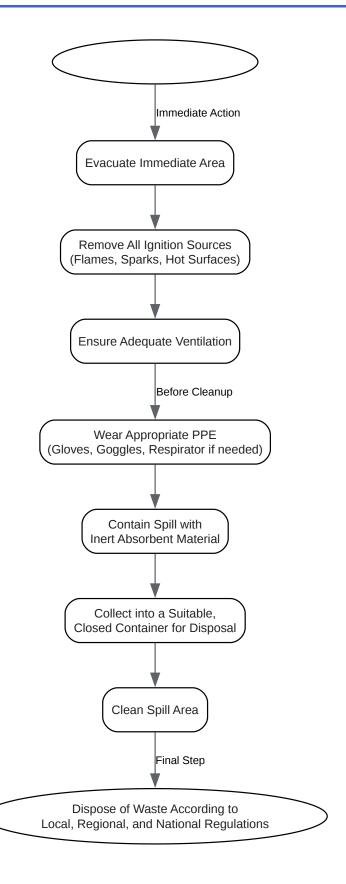
The following diagrams illustrate key experimental and safety workflows.



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Experimental Testing Workflow for Hazard Profiling.





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